

# Introduction: The Significance of Chiral 1,2-Amino Alcohols

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## Compound of Interest

Compound Name: (S)-2-Amino-2-cyclohexylethanol

CAS No.: 845714-30-9

Cat. No.: B3029948

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Chiral 1,2-amino alcohols are a privileged class of organic compounds, serving as foundational structural motifs in a vast array of natural products, active pharmaceutical ingredients (APIs), and chiral ligands.[1][2] Their stereochemical configuration is frequently paramount to their biological activity, dictating the specificity of interactions with chiral biological targets like enzymes and receptors.[2] **(S)-2-Amino-2-cyclohexylethanol**, a member of this vital chemical family, is distinguished by a bulky cyclohexyl group attached to the chiral carbon of an ethanolamine backbone.[3] This structural feature makes it a highly valuable intermediate and building block (synthon) in asymmetric synthesis, where it is employed in the preparation of chiral ligands, catalysts, and complex bioactive molecules.[3][4] This guide offers a comprehensive overview of its chemical properties, a detailed protocol for its synthesis, and an exploration of its applications for professionals in chemical research and drug development.

## Core Chemical and Physical Properties

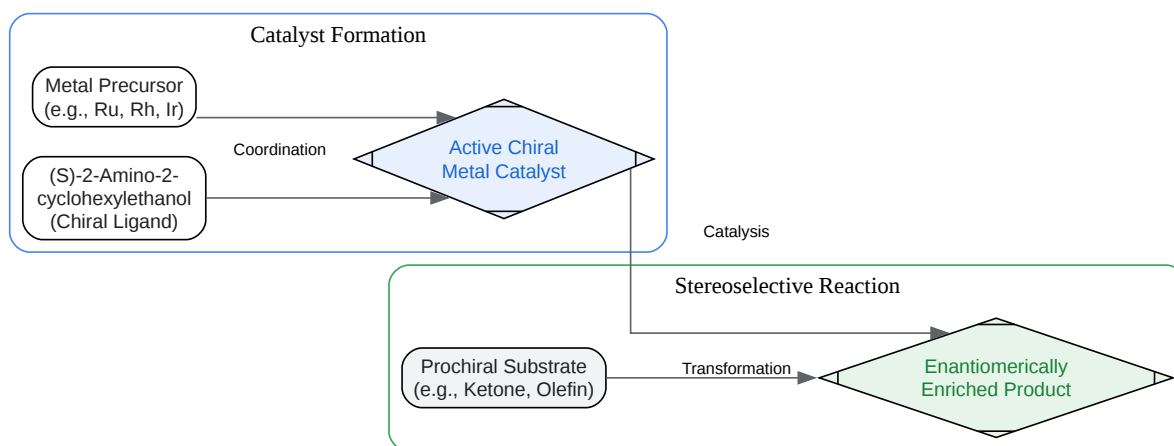
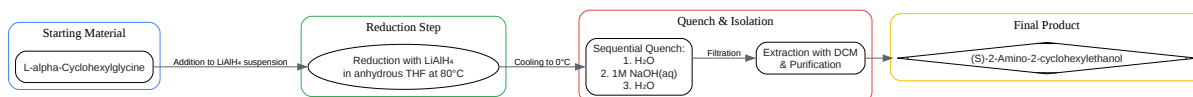
**(S)-2-Amino-2-cyclohexylethanol** is a chiral compound whose properties are defined by the interplay between its amine, alcohol, and bulky cyclohexyl functional groups. The physicochemical data, crucial for its application in synthesis, are summarized below.

Property	Value	Source(s)
CAS Number	845714-30-9	[5][6]
Molecular Formula	C <sub>8</sub> H <sub>17</sub> NO	[6][7]
Molecular Weight	143.23 g/mol	[6]
Boiling Point	273.8 ± 13.0 °C at 760 mmHg	[7][8]
Density	1.0 ± 0.1 g/cm <sup>3</sup>	[7][8]
Flash Point	119.4 ± 19.8 °C	[7][8]
SMILES	C1CCC(CC1)N	[6]
Appearance	Powder	[4]
Storage Conditions	Room Temperature, Sealed in Dry Place	[9][10]

## Asymmetric Synthesis: A Chiral Pool Approach

One of the most direct and reliable methods for synthesizing enantiomerically pure amino alcohols is the "chiral pool" approach.[2] This strategy leverages the high optical purity of readily available starting materials, such as natural  $\alpha$ -amino acids, to produce the desired chiral product.[2] The synthesis of **(S)-2-Amino-2-cyclohexylethanol** is a prime example of this methodology, starting from the corresponding non-proteinogenic amino acid, L-alpha-Cyclohexylglycine (also known as (S)-2-amino-2-cyclohexylacetic acid).

The core of the transformation is the reduction of the carboxylic acid moiety to a primary alcohol. For this purpose, a powerful reducing agent is required, as carboxylic acids are relatively resistant to reduction. Lithium aluminum hydride (LiAlH<sub>4</sub>) is the reagent of choice due to its high reactivity. The reaction is conducted in an anhydrous aprotic solvent, such as tetrahydrofuran (THF), to prevent the violent and exothermic reaction of LiAlH<sub>4</sub> with water.



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